

EACC in Biochemical Research

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Compound Focus: EACC

Cat. No.: S526801

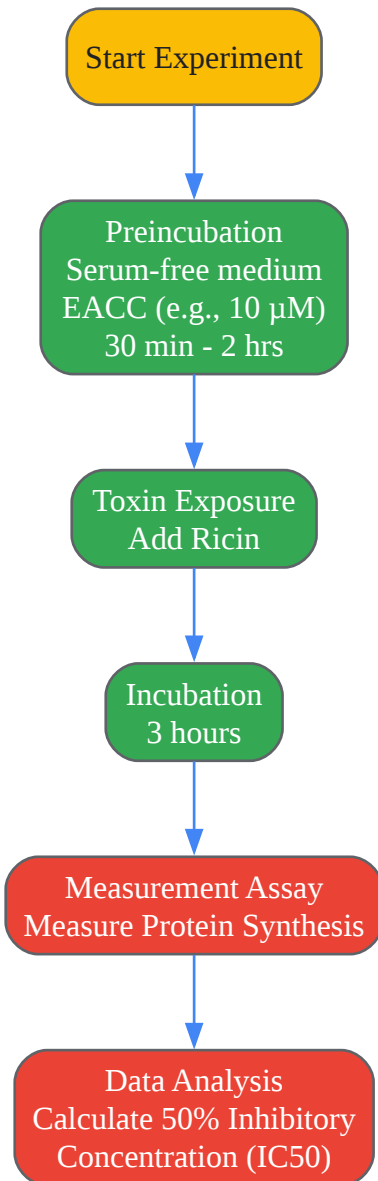
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The search results primarily contain information on a chemical compound named **EACC** (ethyl (2-(5-nitrothiophene-2-carboxamido) thiophene-3-carbonyl) carbamate), which is studied for its ability to inhibit autophagosome-lysosome fusion [1]. The table below summarizes the key experimental findings from the available literature.

Aspect	Experimental Findings on EACC
Primary Mechanism	Reversibly inhibits fusion of autophagosomes with lysosomes by blocking recruitment of syntaxin 17 (Stx17) to autophagosomes [1].
Protective Effect	Provides strong protection against protein toxins (ricin, abrin, modeccin) by inhibiting release of the enzymatically active A-moiety into the cytosol [1].
Experimental Cell Lines	HEp-2 cells, PC3 cells, HeLa cells [1].
Key Experimental Insight	Ricin is transported to the Endoplasmic Reticulum (ER) even in the presence of EACC, but the reduction and translocation of its active A-chain are inhibited [1].
Comparative Data	The TBK1 inhibitor MRT68601 sensitizes cells to ricin. EACC maintains its protective effect even in the presence of MRT68601 [1].

Experimental Protocol for Toxin Protection

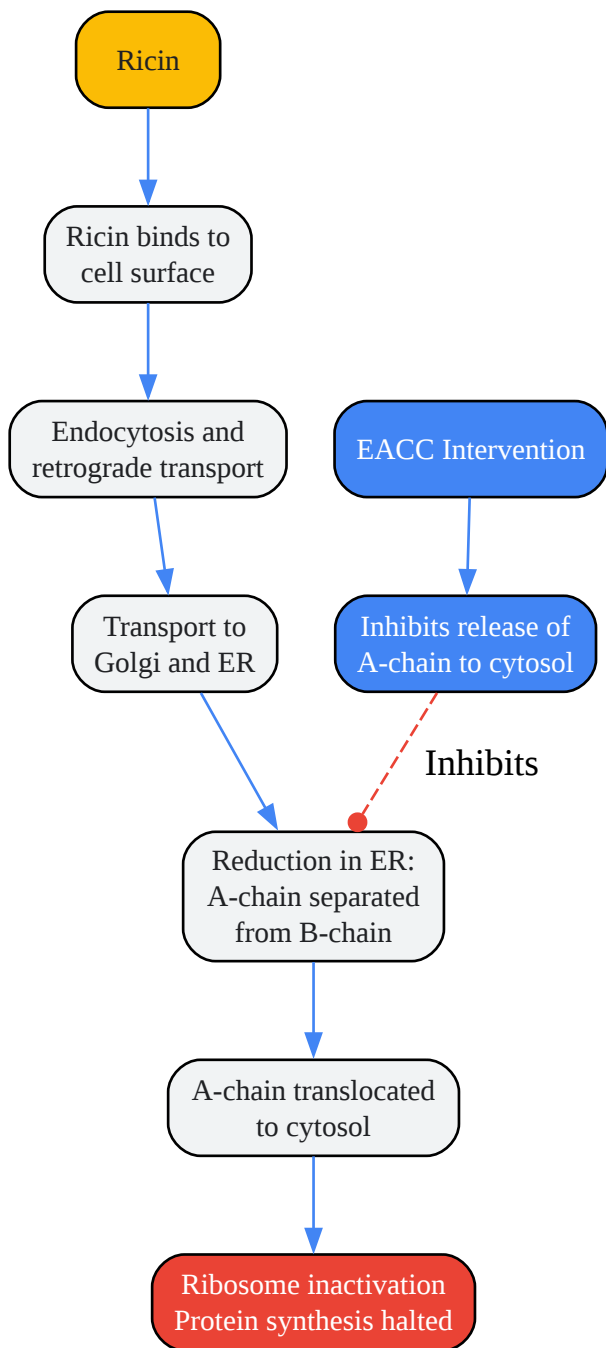
The research paper outlines a methodology for investigating **EACC**'s effect on ricin intoxication [1], which can be summarized in the workflow below.



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Mechanism of Action for **EACC**

The following diagram illustrates the cellular mechanism of ricin intoxication and how **EACC** confers protection, as described in the research [1].



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References

1. Modulation of Ricin Intoxication by the Autophagy Inhibitor ... [pmc.ncbi.nlm.nih.gov]

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